

The Strategic Importance of 5-Chloronicotinoyl Chloride in Modern Synthesis

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Compound of Interest

Compound Name: 5-Chloronicotinoyl chloride

CAS No.: 85320-79-2

Cat. No.: B1323503

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5-Chloronicotinoyl chloride (CAS No. 85320-79-2) is a highly reactive acyl chloride that serves as a versatile intermediate in organic synthesis. Its utility stems from the presence of both a reactive acyl chloride group and a chlorinated pyridine ring. This dual functionality allows for its incorporation into a wide array of molecular architectures, making it a valuable precursor for novel therapeutic agents and other complex organic molecules. The electron-withdrawing nature of the chlorine atom and the nitrogen in the pyridine ring enhances the electrophilicity of the carbonyl carbon, making it highly susceptible to nucleophilic attack. This reactivity is harnessed in the formation of amides and esters, which are fundamental linkages in many biologically active compounds. In fact, chlorine-containing compounds are prevalent in pharmaceuticals, with over 250 FDA-approved chlorinated drugs on the market, highlighting the importance of intermediates like **5-Chloronicotinoyl chloride** in drug discovery.^{[1][2]}

Navigating the Commercial Supplier Landscape

Selecting the right supplier for **5-Chloronicotinoyl chloride** is a critical decision that can impact the quality, reproducibility, and timeline of a research project. The following table provides a comparative analysis of several key commercial suppliers.

Supplier	Purity	Available Quantities	Key Considerations for Researchers
Sigma-Aldrich (Merck)	Information not readily available for 5-Chloronicotinoyl chloride (CAS 85320-79-2)	Check website for availability	While a major supplier for many chemicals, specific details for this CAS number were not prominent in search results. Researchers should directly consult their catalog.
TCI (Tokyo Chemical Industry)	>98.0%	5g, 25g	Known for high-purity reagents and comprehensive analytical data, making them a reliable choice for applications sensitive to impurities.
Alfa Aesar (Thermo Fisher Scientific)	98%	5g, 25g, 100g	Offers a range of pack sizes suitable for both small-scale research and larger development projects. Detailed product specifications are typically available.
Chem-Impex	≥ 98% (GC)	Not specified	Focuses on providing intermediates for pharmaceutical synthesis and offers a high purity grade. ^[3]
Apollo Scientific	97%	5g, 25g, 100g	Provides various quantities with detailed chemical data

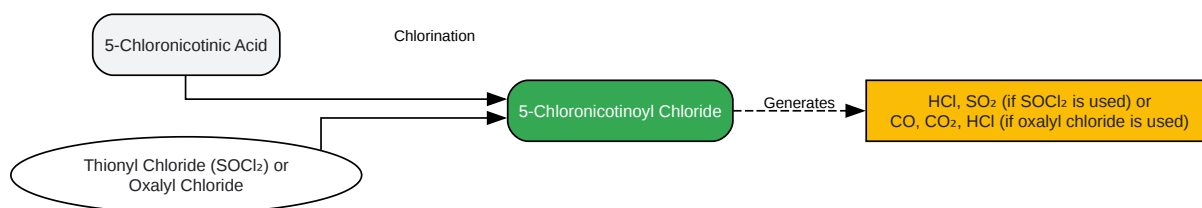
and safety information
readily accessible.[4]

Technical Deep Dive: From Synthesis to Safe Handling

Synthesis and Inherent Impurity Profile

A sound understanding of the synthetic route to **5-Chloronicotinoyl chloride** is crucial for anticipating potential impurities. The most common laboratory and industrial synthesis involves the chlorination of 5-chloronicotinic acid.[5] This is typically achieved using a chlorinating agent such as thionyl chloride (SOCl_2) or oxalyl chloride.

A General Synthetic Approach:



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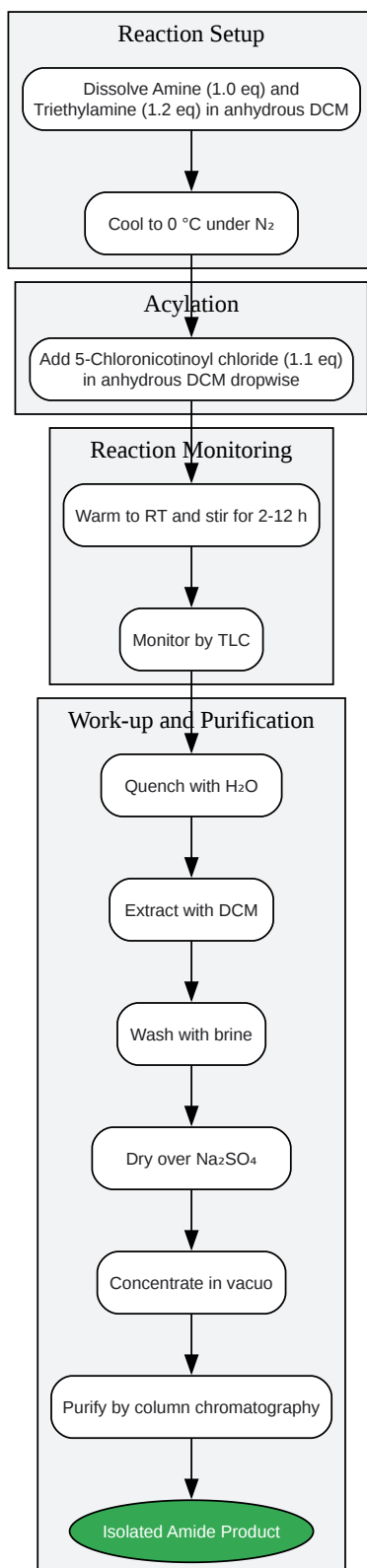
Caption: General synthesis of **5-Chloronicotinoyl chloride**.

Expert Insight: The choice of chlorinating agent can influence the impurity profile. For instance, using thionyl chloride may result in sulfur-containing impurities. It is imperative to obtain and review the Certificate of Analysis (CoA) from the supplier to understand the purity and the analytical methods used for its determination.

A Validated Protocol for Amide Bond Formation

The acylation of amines with **5-Chloronicotinoyl chloride** is a cornerstone reaction in the synthesis of many pharmaceutical candidates. The following protocol provides a robust and reproducible method.

Experimental Workflow for Amide Synthesis:

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Caption: Step-by-step workflow for amide synthesis.

Methodology:

- **Reaction Setup:** In a flame-dried flask under a nitrogen atmosphere, dissolve the amine (1.0 equivalent) and triethylamine (1.2 equivalents) in anhydrous dichloromethane (DCM). Cool the mixture to 0 °C.
 - **Causality:** Anhydrous conditions are critical to prevent hydrolysis of the acyl chloride. Triethylamine acts as a base to neutralize the hydrochloric acid byproduct, driving the reaction to completion. Cooling mitigates the initial exotherm.
- **Acylation:** Slowly add a solution of **5-Chloronicotinoyl chloride** (1.1 equivalents) in anhydrous DCM to the reaction mixture.
 - **Causality:** Dropwise addition maintains temperature control and minimizes side reactions. A slight excess of the acyl chloride ensures full conversion of the amine.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and monitor its progress by Thin Layer Chromatography (TLC).
 - **Trustworthiness:** TLC is a rapid and effective method to confirm the consumption of the starting material, providing a reliable indicator of reaction completion.
- **Work-up and Purification:** Upon completion, quench the reaction with water. Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product is then purified by flash column chromatography.
 - **Causality:** The aqueous work-up removes water-soluble salts and byproducts. Column chromatography is a standard and robust technique for isolating the desired amide in high purity.

Mandatory Safety and Handling Protocols

5-Chloronicotinoyl chloride is a corrosive and moisture-sensitive solid.^{[6][7]} It reacts violently with water and can cause severe skin burns and eye damage.^{[7][8]} Inhalation can also be harmful.^[7]

Essential Safety Precautions:

- Engineering Controls: Always handle **5-Chloronicotinoyl chloride** in a certified chemical fume hood to avoid inhalation of dust or vapors.[8] Eyewash stations and safety showers must be readily accessible.[8]
- Personal Protective Equipment (PPE): Wear appropriate PPE, including a lab coat, chemical-resistant gloves (such as nitrile rubber), and chemical safety goggles or a face shield.[6]
- Handling: Avoid contact with skin, eyes, and clothing.[9] Do not breathe dust.[7] Prevent contact with water or moisture.[6][9] Store in a tightly closed container in a dry, cool, and well-ventilated area under an inert atmosphere.[6][9]
- First Aid: In case of skin contact, immediately wash off with plenty of water for at least 15 minutes.[6] For eye contact, rinse immediately with plenty of water for at least 15 minutes and seek immediate medical attention.[6] If inhaled, move to fresh air.[6] If swallowed, rinse mouth and do NOT induce vomiting; seek immediate medical attention.[6][9]

Conclusion

The judicious selection and handling of **5-Chloronicotinoyl chloride** are paramount for the synthesis of novel chemical entities. By partnering with reputable suppliers, meticulously evaluating the provided analytical data, and adhering to rigorous experimental and safety protocols, researchers can confidently and safely leverage the synthetic potential of this valuable building block. This guide serves as a foundational resource to empower scientists in making informed decisions and executing their research with the highest degree of technical proficiency and safety.

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